

1H-Perfluorononane: A Comprehensive Technical Guide to Handling and Storage

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Compound of Interest

Compound Name: 1H-Perfluorononane

Cat. No.: B1595110

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential precautions for the safe handling and storage of **1H-Perfluorononane** (CAS No. 375-94-0). The information herein is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound.

Chemical and Physical Properties

1H-Perfluorononane is a fluorinated hydrocarbon, appearing as a clear liquid.^{[1][2]} While comprehensive experimental data for all physical and chemical properties are not readily available in public literature, the existing data and information on similar perfluorinated compounds provide a basis for safe handling protocols.

Table 1: Physical and Chemical Properties of **1H-Perfluorononane**

Property	Value	Reference
Molecular Formula	C ₉ HF ₁₉	[1][3]
Molecular Weight	470.07 g/mol	[1][3]
Appearance	Clear liquid	[1][2]
Boiling Point	138 °C	[2]
Density	1.795 g/cm ³ (at 25 °C)	[2]
Refractive Index	<1.3000	
Flash Point	Data not available	
Autoignition Temperature	Data not available	
Vapor Pressure	Data not available	
Solubility	Data not available	

Hazard Identification and Precautionary Measures

1H-Perfluorononane is classified as a hazardous substance with the following hazard statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	

P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container in accordance with local regulations.

Experimental Protocols: Handling and Storage

Adherence to strict laboratory protocols is paramount when working with **1H-Perfluorononane** to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In case of potential for significant splashing, full-body protection may be required.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.

Safe Handling Procedures

- **Preparation:** Ensure all necessary PPE is donned correctly before handling the chemical. Have an emergency eyewash station and safety shower readily accessible.

- Dispensing: Handle **1H-Perfluorononane** within a certified chemical fume hood. Avoid inhalation of vapors and direct contact with skin and eyes.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Clothing: Remove any contaminated clothing promptly and wash it before reuse.

Storage Conditions

- Container: Keep the container tightly closed when not in use.
- Location: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents.
- Security: Store in a locked cabinet or area accessible only to authorized personnel.

Emergency Procedures

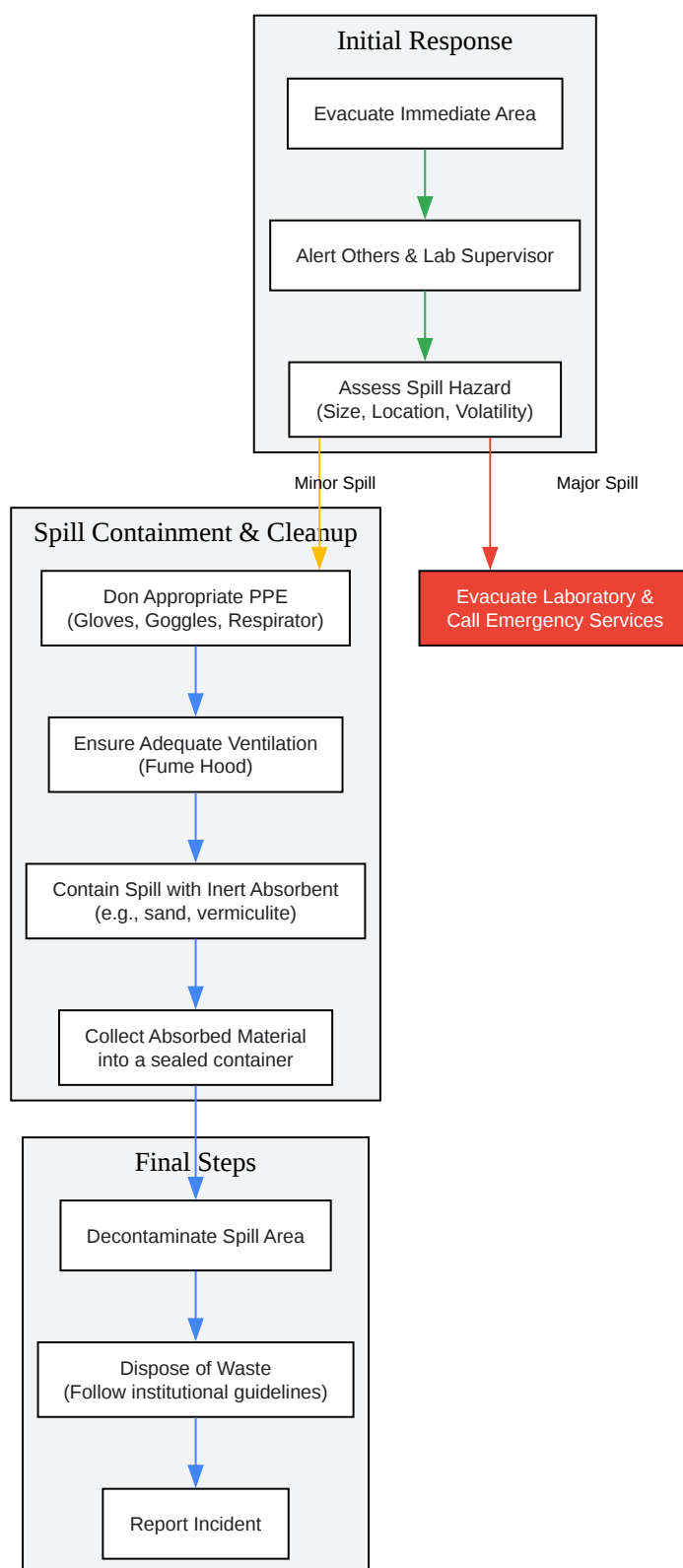
First Aid Measures

Table 3: First Aid Protocols for **1H-Perfluorononane** Exposure

Exposure Route	Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow the established emergency protocol. The logical workflow for handling a chemical spill is outlined in the diagram below.



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Caption: Logical workflow for handling a chemical spill of **1H-Perfluorononane**.

Fire-Fighting Measures

While specific fire hazard data for **1H-Perfluorononane**, such as flash point and autoignition temperature, are not readily available, general precautions for similar non-flammable fluorinated compounds should be followed.

- **Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** Thermal decomposition may produce hazardous gases, including hydrogen fluoride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

Detailed toxicological data, such as LD50 and LC50 values, for **1H-Perfluorononane** are not available in the reviewed literature. However, the available hazard information indicates that it is an irritant to the skin, eyes, and respiratory system.^[4] Chronic exposure effects have not been well-documented. As with all chemicals with incomplete toxicological profiles, exposure should be minimized.

Disposal Considerations

Dispose of **1H-Perfluorononane** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This guide is intended for informational purposes only and does not supersede any institutional safety protocols or regulatory requirements. Researchers should always consult the most current Safety Data Sheet (SDS) for **1H-Perfluorononane** and adhere to their institution's specific safety guidelines.

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